

Preparing BMS-309403 Sodium Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: BMS-309403 sodium

Cat. No.: B8139565

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of a dimethyl sulfoxide (DMSO) stock solution of **BMS-309403 sodium**, a potent and selective inhibitor of Fatty Acid Binding Protein 4 (FABP4).^{[1][2]} The protocols outlined below are intended to ensure the accurate and reproducible use of this compound in various research applications, including studies of metabolic diseases and inflammation.^{[3][4]} This guide includes detailed information on the chemical properties of BMS-309403, a step-by-step protocol for stock solution preparation, and recommendations for storage and handling to maintain compound integrity. Additionally, relevant signaling pathways and experimental workflows are visualized to aid in experimental design and execution.

Introduction to BMS-309403

BMS-309403 is a biphenyl azole compound that acts as a potent and selective inhibitor of adipocyte fatty acid-binding protein (FABP4 or aP2).^{[1][5][6]} It competitively binds to the fatty acid-binding pocket within the protein, thereby inhibiting the binding of endogenous fatty acids.^{[1][7][8]} BMS-309403 has demonstrated efficacy in preclinical models of atherosclerosis and type 2 diabetes.^{[2][6]} Beyond its primary target, BMS-309403 has been shown to have off-target effects, including the activation of the AMP-activated protein kinase (AMPK) signaling pathway, which stimulates glucose uptake in myotubes.^{[5][6][9]} This dual activity makes it a valuable tool for investigating lipid metabolism, inflammation, and glucose homeostasis.

Quantitative Data for BMS-309403

The following table summarizes the key quantitative data for BMS-309403. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Formal Name	2-[[2'-(5-ethyl-3,4-diphenyl-1H-pyrazol-1-yl)[1,1'-biphenyl]-3-yl]oxy]-acetic acid	[10]
Molecular Formula	C ₃₁ H ₂₆ N ₂ O ₃	[10]
Molecular Weight	474.6 g/mol	[10]
CAS Number	300657-03-8	[10]
Appearance	Crystalline solid	[10]
Purity	≥98%	[10]
Solubility in DMSO	25 mg/mL to 47.45 mg/mL (approx. 52.7 mM to 100 mM)	[2][10]
Inhibitory Constant (K _i)	<2 nM for FABP4, 250 nM for FABP3, 350 nM for FABP5	[1][2]
Storage of Powder	Store at -20°C for up to 3 years.	[11]
Storage of Stock Solution	Store in aliquots at -20°C for up to 6 months or -80°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[12]

Experimental Protocol: Preparation of a 50 mM Stock Solution

This protocol describes the preparation of a 50 mM stock solution of **BMS-309403 sodium** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro assays.

Materials:

- **BMS-309403 sodium** salt (powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

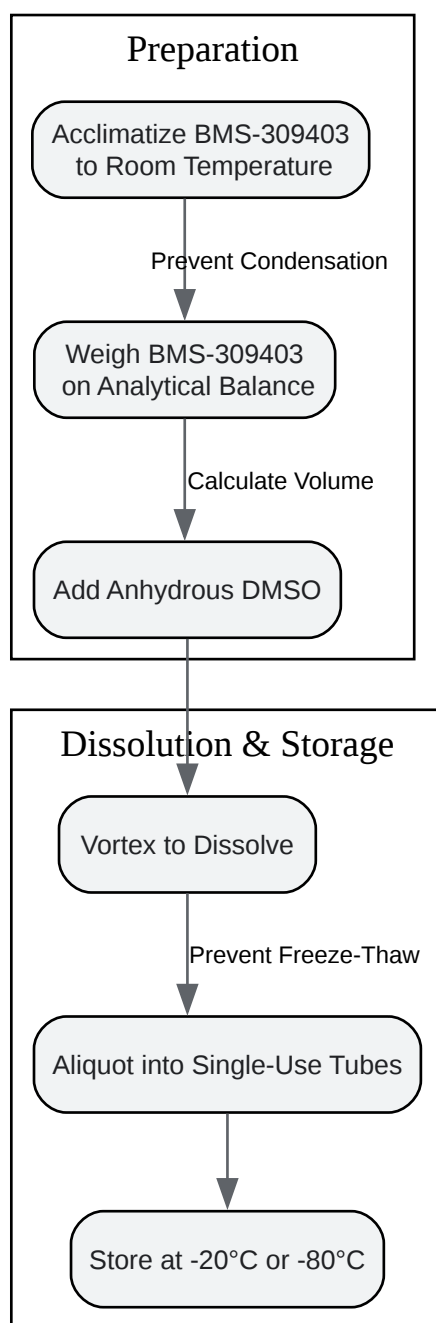
- **Acclimatization:** Before opening, allow the vial of **BMS-309403 sodium** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BMS-309403 sodium** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 23.73 mg of the compound (based on a molecular weight of 474.6 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed compound. For a 50 mM stock solution from 23.73 mg of powder, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber or foil-wrapped microcentrifuge tubes.

- Storage: Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).[\[12\]](#)

Note on Dilution for Aqueous Solutions: When preparing working solutions in aqueous media (e.g., cell culture medium), it is recommended to perform serial dilutions of the DMSO stock in DMSO first before the final dilution into the aqueous buffer.[\[13\]](#) This helps to prevent precipitation of the compound. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.[\[11\]](#)[\[13\]](#) Always include a vehicle control (DMSO at the same final concentration) in your experiments.

Visualized Workflows and Signaling Pathways

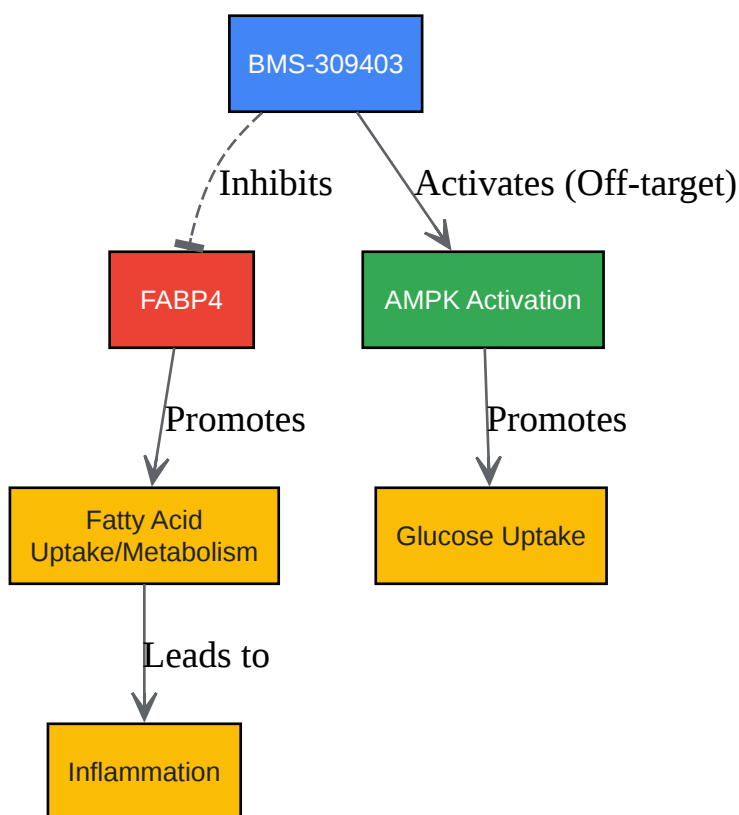
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing BMS-309403 stock solution.

Signaling Pathway of BMS-309403



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Caption: Dual signaling effects of BMS-309403.

Conclusion

Proper preparation and storage of **BMS-309403 sodium** stock solutions are critical for obtaining reliable and reproducible experimental results. By following the detailed protocol and handling guidelines presented in this application note, researchers can confidently utilize this potent FABP4 inhibitor in their studies of metabolic and inflammatory signaling pathways. The provided diagrams offer a clear visual representation of the necessary experimental steps and the compound's mechanism of action to further support research endeavors.

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